

3,5-Dihydroxybenzoic Acid: A Key Metabolite of Whole Grains with Therapeutic Potential

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzoic Acid

Cat. No.: B128973

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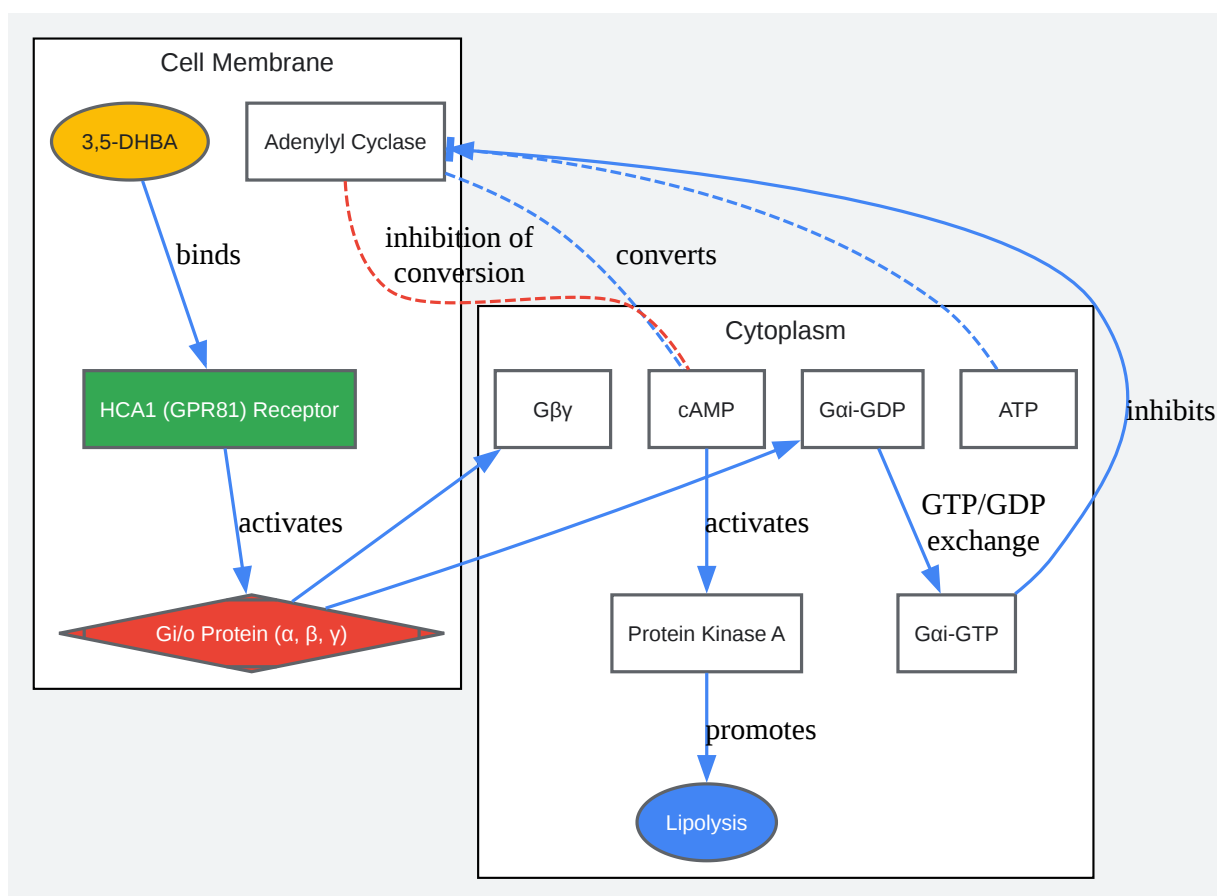
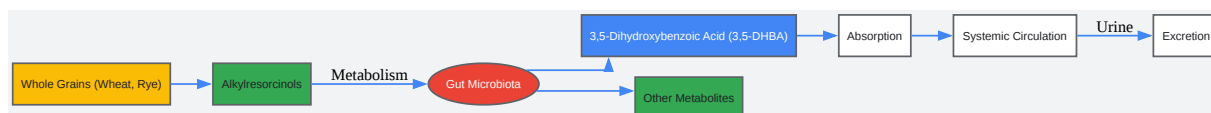
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

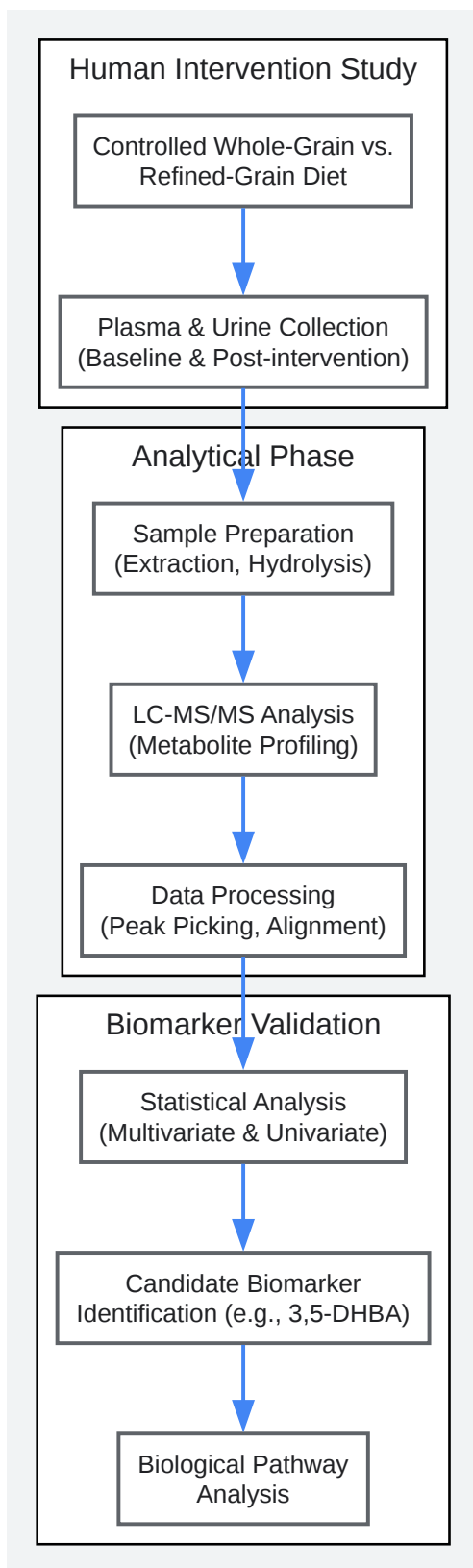
Introduction

3,5-Dihydroxybenzoic acid (3,5-DHBA), a phenolic acid belonging to the dihydroxybenzoic acid family, has emerged as a significant biomarker of whole-grain consumption, particularly of wheat and rye.[1][2][3][4] Produced in the gastrointestinal tract through the microbial metabolism of alkylresorcinols—phenolic lipids abundant in the bran of these grains—3,5-DHBA is absorbed into the bloodstream and subsequently excreted in urine.[1][2] Beyond its role as a dietary marker, 3,5-DHBA has garnered considerable interest for its physiological activities, most notably its function as a specific agonist for the hydroxycarboxylic acid receptor 1 (HCA1), also known as GPR81.[5] This interaction implicates 3,5-DHBA in the regulation of lipolysis, positioning it as a potential therapeutic agent for dyslipidemia and related metabolic disorders.[4] However, its biological roles are complex, with research suggesting a "double-edged sword" nature, influencing processes in the nervous system, carcinogenesis, and the response to anticancer therapies.[5] This technical guide provides a comprehensive overview of 3,5-DHBA as a metabolite of whole grains, detailing its metabolic pathway, presenting quantitative data from human studies, outlining key experimental protocols, and visualizing associated signaling pathways.

Metabolism of Alkylresorcinols to 3,5-Dihydroxybenzoic Acid

Alkylresorcinols, characterized by a resorcinol ring and a long alkyl chain, are the primary precursors of 3,5-DHBA. Following the consumption of whole grains like wheat and rye, these compounds are metabolized by the gut microbiota. The metabolic process involves the degradation of the alkyl chain, leading to the formation of 3,5-DHBA and other related metabolites.





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